

pKa and acidity of 3-Pyridinesulfonic acid

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Compound of Interest

Compound Name: 3-Pyridinesulfonic acid

Cat. No.: B189471

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Introduction to 3-Pyridinesulfonic Acid

3-Pyridinesulfonic acid (CAS 636-73-7) is an organic compound featuring a pyridine ring substituted with a sulfonic acid group at the 3-position. This unique structure, combining a basic heterocyclic aromatic ring with a strongly acidic functional group, imparts distinct chemical properties that are valuable in various applications.^[1] It serves as a crucial intermediate in the synthesis of pharmaceuticals, such as the proton pump inhibitor Vonoprazan Fumarate, and is also used in the manufacturing of water-soluble reactive dyes and as an additive in electroplating.^{[1][2]} The compound typically appears as a white to off-white crystalline powder that is soluble in water.^[3]

Acidity and pKa of 3-Pyridinesulfonic Acid

The acidity of **3-Pyridinesulfonic acid** is characterized by the presence of two ionizable groups: the sulfonic acid group ($\text{-SO}_3\text{H}$) and the pyridine ring nitrogen.

- Sulfonic Acid Group:** The sulfonic acid group is strongly acidic.^[1] Its electron-withdrawing nature decreases the electron density of the pyridine ring, making the compound more susceptible to nucleophilic attack.^[1] The pKa of the sulfonic acid group is generally low, indicating a high degree of dissociation in aqueous solutions.^[1]
- Pyridine Nitrogen:** The pyridine nitrogen atom has basic properties and can be protonated. The acidity of the corresponding pyridinium ion is also a key characteristic of the molecule.

Quantitative pKa Data

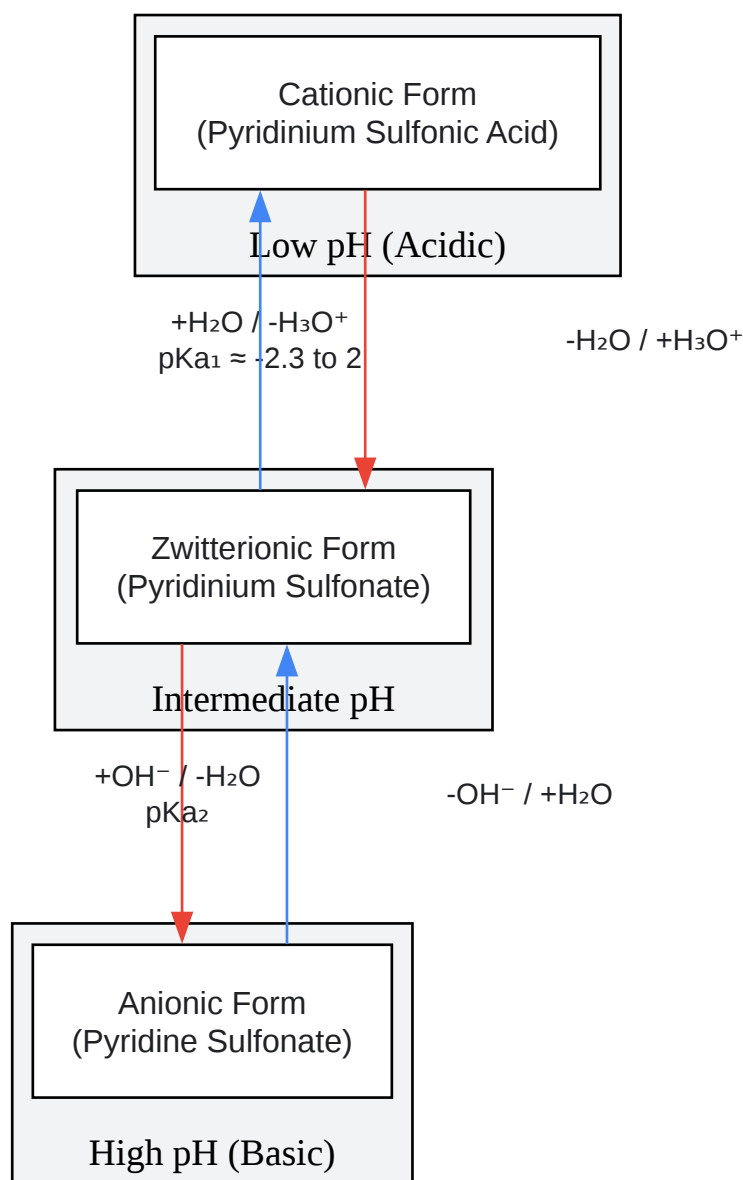
The dissociation constants (pKa) are critical parameters for understanding the ionization behavior of **3-Pyridinesulfonic acid** in various chemical and biological environments. Below is a summary of reported pKa values.

Ionizable Group	Reported pKa Value	Type	Reference
Sulfonic Acid (-SO ₃ H)	~ 1–2	Experimental Estimate	[1]
Sulfonic Acid (-SO ₃ H)	-2.30 ± 0.18	Predicted	[3][4][5]

Note: Predicted values are calculated based on computational models and may differ from experimentally determined values.

Acid-Base Equilibrium

The dual functional nature of **3-Pyridinesulfonic acid** results in a zwitterionic form at certain pH ranges, where the sulfonic acid group is deprotonated and the pyridine nitrogen is protonated. The following diagram illustrates the acid-base equilibria.



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Caption: Acid-base equilibrium of **3-Pyridinesulfonic acid**.

Experimental Determination of pKa

The pKa values of ionizable compounds are commonly determined using techniques such as potentiometric titration and UV-Vis spectrophotometry.[6] Potentiometric titration is a high-precision method well-suited for this purpose.[6]

Potentiometric Titration Protocol

This protocol outlines the steps for determining the pKa of **3-Pyridinesulfonic acid** using potentiometric titration.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To determine the acid dissociation constants (pKa) of **3-Pyridinesulfonic acid** by monitoring pH changes during titration with a strong base.

Materials and Reagents:

- **3-Pyridinesulfonic acid** (high purity)
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution (carbonate-free)
- Standardized 0.1 M Hydrochloric Acid (HCl) solution
- Potassium Chloride (KCl) for maintaining ionic strength
- Deionized, CO₂-free water
- pH meter with a combination glass electrode
- Magnetic stirrer and stir bar
- Burette (calibrated)
- Beakers or titration vessel

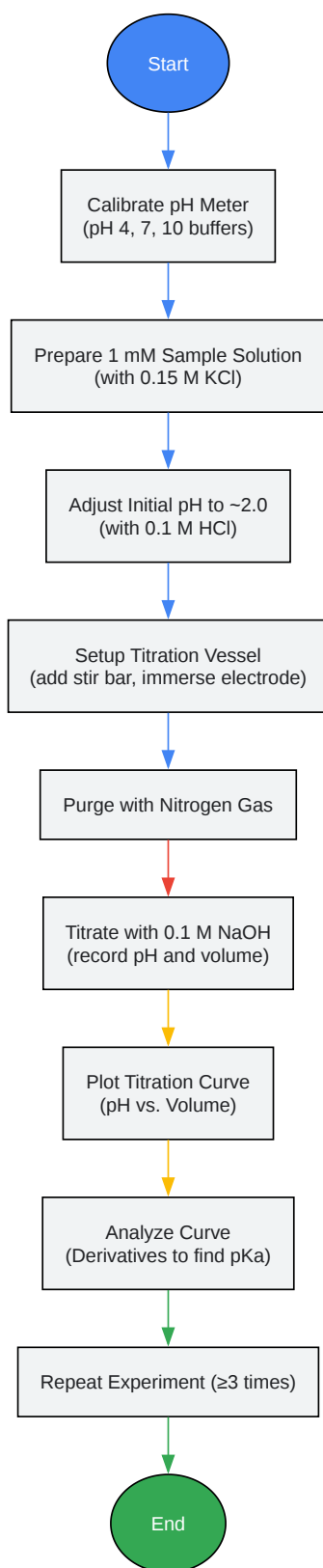
Procedure:

- Instrument Calibration: Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10) to ensure accurate pH measurements.[\[7\]](#)
- Sample Preparation:
 - Accurately weigh a sample of **3-Pyridinesulfonic acid** and dissolve it in a known volume of deionized water to prepare a solution of approximately 1 mM concentration.[\[7\]](#)
 - Add KCl to the solution to maintain a constant ionic strength (e.g., 0.15 M).[\[7\]](#)
- Titration Setup:

- Place a known volume (e.g., 20 mL) of the sample solution into a titration vessel.^[7]
- If necessary, adjust the initial pH of the solution to the acidic range (e.g., pH 1.8-2.0) using 0.1 M HCl to ensure the titration starts with the fully protonated species.^[7]
- Immerse the pH electrode and a magnetic stir bar into the solution.
- Purge the solution with nitrogen gas to remove dissolved CO₂, which can interfere with pH measurements, especially in the neutral to high pH range.^{[7][8]}
- Titration Process:
 - Begin stirring the solution at a constant rate.
 - Add the 0.1 M NaOH titrant in small, precise increments from the burette.
 - After each addition, allow the pH reading to stabilize before recording the pH and the volume of titrant added.^[8]
 - Continue the titration until the pH reaches a value in the basic range (e.g., pH 12-12.5).^[7]
- Data Analysis:
 - Plot the measured pH values against the volume of NaOH added to generate a titration curve.
 - The pKa values correspond to the pH at the half-equivalence points.
 - For more accurate determination of the equivalence points, calculate the first or second derivative of the titration curve ($\Delta\text{pH}/\Delta V$ or $\Delta^2\text{pH}/\Delta V^2$). The peaks in the derivative plot indicate the equivalence points.^[9]
- Replication: Perform the titration at least in triplicate to ensure the reproducibility and accuracy of the results. Calculate the average pKa and standard deviation.^[7]

Experimental Workflow Diagram

The following diagram illustrates the workflow for the potentiometric titration experiment.



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Caption: Workflow for pKa determination by potentiometric titration.

Conclusion

The acidic and basic properties of **3-Pyridinesulfonic acid**, quantified by its pKa values, are fundamental to its reactivity and applications in pharmaceutical and chemical synthesis. The strong acidity of the sulfonic acid group and the basicity of the pyridine nitrogen govern its behavior in solution. Accurate determination of its pKa values, through methods like potentiometric titration, is essential for optimizing reaction conditions, understanding its physiological behavior, and developing new applications for this versatile compound.

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